

# Acidity of 2-Aminobenzenesulfonic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-Aminobenzenesulfonic acid

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This technical guide provides a comprehensive overview of the acidic properties of **2-aminobenzenesulfonic acid**, also known as orthanilic acid. The document details the compound's dissociation constants (pKa values), outlines the experimental methodologies used for their determination, and presents a visual representation of its dissociation equilibria.

## Data Presentation: Acidity Constants

**2-Aminobenzenesulfonic acid** is an amphoteric molecule, possessing both a highly acidic sulfonic acid group and a weakly basic amino group. In solution, it primarily exists as a zwitterion, where the acidic proton from the sulfonic acid group has been transferred to the amino group.<sup>[1]</sup> The acidity of this compound is characterized by two distinct pKa values, corresponding to the deprotonation of the sulfonic acid group and the anilinium ion.

The pKa value for the sulfonic acid group is well-documented. However, the specific experimental pKa value for the anilinium group of **2-aminobenzenesulfonic acid** is less commonly reported. The sulfonic acid is a strong acid, while the anilinium ion is a much weaker acid.

Functional Group	pKa Value (at 25°C)	Dissociation Constant (Ka)	Reference
Sulfonic Acid (-SO <sub>3</sub> H)	2.46	$3.47 \times 10^{-3}$	[2]
Sulfonic Acid (-SO <sub>3</sub> H)	2.48	$3.31 \times 10^{-3}$	
Anilinium Ion (-NH <sub>3</sub> <sup>+</sup> )	Not explicitly found in searches	Not explicitly found in searches	

Note: The pKa of the anilinium ion in **2-aminobenzenesulfonic acid** is expected to be influenced by the electron-withdrawing nature of the sulfonate group. For comparison, the pKa of the anilinium ion is 4.6.

## Dissociation Equilibria of 2-Aminobenzenesulfonic Acid

The dissociation of **2-aminobenzenesulfonic acid** in aqueous solution can be represented by the following equilibria, highlighting its zwitterionic nature.

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## References

- 1. Orthanilic acid - Wikipedia [en.wikipedia.org]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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